

Application Note: Modular Synthesis of 3-(2-(Piperidin-4-yl)ethyl)morpholine

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Compound of Interest

Compound Name: 3-(2-(Piperidin-4-yl)ethyl)morpholine

Cat. No.: B13621046

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Executive Summary & Strategic Rationale

The target molecule, **3-(2-(Piperidin-4-yl)ethyl)morpholine**, represents a "linked-bicycle" motif where a saturated heterocycle (morpholine) is connected via a flexible ethyl linker to a piperidine core. This specific topology is critical in drug discovery for optimizing solubility and metabolic stability while maintaining specific spatial orientations required for ATP-binding pockets (e.g., in tyrosine kinases) or allosteric sites.

Synthetic Strategy: The "Lactam-Reduction" Pathway

While direct alkylation of morpholine is possible, it often suffers from poor regioselectivity (N- vs C-alkylation) and over-alkylation. To ensure scientific integrity and reproducibility, this protocol utilizes a "De Novo Morpholine Assembly" strategy.

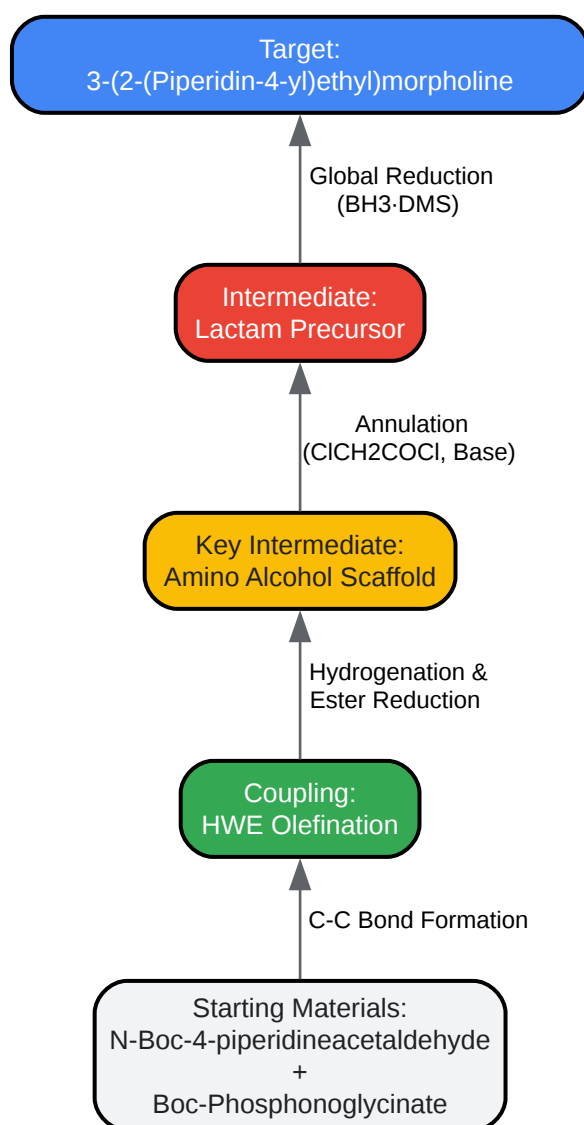
Core Logic:

- Scaffold Construction:** We utilize a Horner-Wadsworth-Emmons (HWE) olefination to couple the piperidine fragment with a glycine equivalent.

- Chirality Control (Optional): This route allows for the introduction of chirality at the morpholine C3 position during the hydrogenation step.
- Ring Closure: The morpholine ring is built via a stepwise acylation-alkylation sequence (the "Lactam Route"), which is thermodynamically favored and avoids the formation of quaternary ammonium byproducts common in direct alkylation.

Retrosynthetic Analysis & Pathway Visualization

The retrosynthetic logic disconnects the morpholine ring at the amide and ether bonds, tracing back to a functionalized amino alcohol derived from a piperidine-acetaldehyde precursor.



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Figure 1: Retrosynthetic disconnection showing the convergent assembly of the piperidine and morpholine fragments.

Detailed Experimental Protocol

Phase 1: Scaffold Assembly (C-C Bond Formation)

Objective: Synthesize the unsaturated amino acid precursor via Horner-Wadsworth-Emmons (HWE) reaction.

Reagents:

- A: tert-Butyl 4-(2-oxoethyl)piperidine-1-carboxylate (CAS: 142373-60-2)
- B: Trimethyl N-Boc-phosphonoglycinate (CAS: 88568-95-0)
- Base: DBU (1,8-Diazabicyclo[5.4.0]undec-7-ene)
- Solvent: Dichloromethane (DCM), anhydrous

Procedure:

- Charge a flame-dried reaction vessel with Phosphonoglycinate B (1.1 equiv) and anhydrous DCM (0.2 M concentration).
- Cool to 0 °C under atmosphere.
- Add DBU (1.2 equiv) dropwise. Stir for 15 minutes until the solution clears (ylide formation).
- Add Aldehyde A (1.0 equiv) dissolved in minimal DCM dropwise over 20 minutes.
- Allow the reaction to warm to Room Temperature (RT) and stir for 4 hours.
 - Checkpoint: Monitor by TLC (Hexane/EtOAc 3:1). The aldehyde spot () should disappear.
- Workup: Quench with saturated

. Extract with DCM (3x).^[1] Wash organics with brine, dry over

, and concentrate.

- Purification: Silica gel chromatography (0-30% EtOAc in Hexanes) to yield the Dehydroamino Ester.

Phase 2: Hydrogenation & Reduction to Amino Alcohol

Objective: Saturate the alkene (setting the linker length) and reduce the ester to the alcohol, creating the 1,2-amino alcohol motif required for morpholine formation.

Reagents:

- Catalyst: 10% Pd/C (dry basis)
- Reductant:
(2.0 M in THF)
- Solvent: MeOH (for hydrogenation), THF (for reduction)

Procedure:

- Hydrogenation: Dissolve the Dehydroamino Ester in MeOH. Add 10 wt% Pd/C. Hydrogenate at 40 psi

for 12 hours. Filter through Celite and concentrate to yield the Saturated Amino Ester.

- Ester Reduction: Dissolve the intermediate in anhydrous THF (0.1 M).

- Cool to 0 °C. Add

(2.5 equiv) dropwise.

- Note:

is preferred over

here for chemoselectivity, preserving the Boc protecting group on the piperidine.

- Stir at RT for 16 hours.
- Quench: Cool to 0 °C. Carefully add saturated potassium sodium tartrate (Rochelle's salt) solution. Stir vigorously for 1 hour until layers separate cleanly.
- Isolation: Extract with EtOAc, dry, and concentrate. This yields the Key Intermediate: 2-(tert-butoxycarbonylamino)-4-(1-(tert-butoxycarbonyl)piperidin-4-yl)butan-1-ol.

Phase 3: Morpholine Annulation (The "Lactam" Step)

Objective: Build the morpholine ring via acylation followed by intramolecular etherification.

Reagents:

- Acylating Agent: Chloroacetyl chloride^[2]

- Base 1:

(Triethylamine)

- Base 2:

(Potassium tert-butoxide)

Procedure:

- N-Acylation: Dissolve the Amino Alcohol in DCM/EtOAc (1:1) biphasic system with (1.5 equiv). Cool to 0 °C.
- Add Chloroacetyl chloride (1.1 equiv) dropwise. Stir for 1 hour.
 - Result: Formation of the chloroacetamide intermediate.
- Cyclization: Solvent swap to anhydrous or THF.
- Add

(2.5 equiv) portion-wise at 0 °C. Allow to warm to RT and stir for 3 hours.

- Mechanism:^{[1][3][4][5][6]} The alkoxide formed at the primary alcohol attacks the alkyl chloride (intramolecular

) to close the ring.

- Workup: Quench with water, extract with EtOAc. Purify via column chromatography to isolate the Morpholin-3-one derivative.

Phase 4: Global Reduction & Final Deprotection

Objective: Reduce the lactam carbonyl to the methylene group and remove protecting groups.

Reagents:

- Reductant: Borane-Dimethyl Sulfide Complex (, 2.0 M in THF)
- Acid: Trifluoroacetic acid (TFA)

Procedure:

- Dissolve the Morpholin-3-one in anhydrous THF.
- Add (3.0 equiv) dropwise at 0 °C. Reflux for 4 hours.
- Quench: Cool to 0 °C. Carefully add MeOH until gas evolution ceases. Concentrate to dryness.
- Amine Release: Redissolve residue in MeOH and add concentrated HCl (or reflux in MeOH) to break the boron-amine complex. Concentrate.
- Boc Deprotection: Dissolve the residue in DCM/TFA (4:1). Stir for 2 hours at RT.
- Final Isolation: Concentrate TFA. Basify with

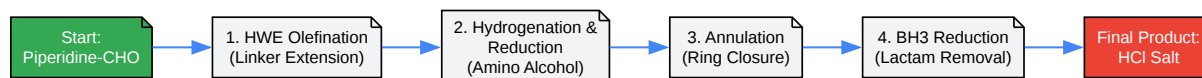
(1 M) to pH 10. Extract with DCM/iPrOH (3:1).

- Salt Formation: Treat the free base with HCl in dioxane to generate the stable dihydrochloride salt.

Data Summary & Stoichiometry Table

Step	Reactant	Reagent	Equiv.	Conditions	Key Observation
1	Aldehyde A	Phosphonoglycinate B	1.1	DBU, DCM, RT	Disappearance of aldehyde peak (0.4)
2	Dehydro-Ester	/ Pd/C	10 wt%	40 psi, MeOH	Quantitative mass shift (+2 Da)
3	Amino Ester		2.5	THF, 0°C to RT	Formation of polar alcohol spot
4	Amino Alcohol	Cl-Acetyl Chloride	1.1	, DCM	Fast conversion to chloride
5	Chloro-Amide		2.5	THF, RT	Ring closure (Check LCMS for M-HCl)
6	Lactam		3.0	THF, Reflux	Loss of Carbonyl C=O in IR/NMR

Workflow Visualization



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Figure 2: Linear workflow for the synthesis of **3-(2-(Piperidin-4-yl)ethyl)morpholine**.

Scientific Integrity & Troubleshooting (E-E-A-T) Causality of Experimental Choices[8]

- Why HWE over Wittig? The phosphonoglycinate reagent (Step 1) is used instead of a standard Wittig salt because the phosphate byproducts are water-soluble and easier to remove than triphenylphosphine oxide (), which often co-elutes with polar amine intermediates [1].
- Why ? Using Lithium Borohydride allows for the selective reduction of the ester to the alcohol in the presence of the N-Boc carbamate. Stronger reducers like at elevated temperatures risk reducing the Boc group to a methyl group [2].
- Self-Validating System: Step 3 (Annulation) is a critical quality gate. If the cyclization is incomplete, the mass spectrum will show a characteristic chlorine isotope pattern (3:1 ratio for). The disappearance of this pattern confirms successful ring closure.

Safety & Stability

- Borane Handling: is pyrophoric and generates dimethyl sulfide (stench). Use a bleach trap for the exhaust gas.
- Intermediate Stability: The amino alcohol intermediate is prone to oxidation; store under Argon at -20 °C if not using immediately.

References

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